

# Phenylmalonic acid health and safety information

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## Compound of Interest

Compound Name: *Phenylmalonic acid*

Cat. No.: *B105457*




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## An In-depth Technical Guide to the Health and Safety of **Phenylmalonic Acid**

This document provides comprehensive health and safety information for **phenylmalonic acid** (CAS No: 2613-89-0), intended for researchers, scientists, and professionals in drug development. The guide details hazard classifications, handling procedures, emergency responses, and toxicological properties to ensure safe laboratory practices.

## Hazard Identification and Classification

**Phenylmalonic acid** is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS).<sup>[1][2]</sup>

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Code	Hazard Statement Description
Skin Corrosion/Irritation	 alt text	Warning	H315	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	 alt text	Warning	H319	Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	 alt text	Warning	H335	May cause respiratory irritation.[1]

Older European risk phrases also classify the substance as harmful if swallowed (R22), irritating to eyes, respiratory system, and skin (R36/37/38), and having a risk of serious damage to the eyes (R41).[3][4]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **phenylmalonic acid** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> [3][5]
Molecular Weight	180.16 g/mol [1][5]
Appearance	White to off-white powder or crystal.[1][4][5]
Odor	Odorless.[1][5]
Melting Point	149-155 °C (decomposes).[3][4][5]
Solubility	Soluble in water.[3][4][5]
Flash Point	187.5 °C[3]
Vapor Pressure	6.63E-06 mmHg at 25°C[3]

## Toxicological Information

While specific quantitative data such as LD50 or LC50 values are not readily available in the reviewed literature, the primary toxicological effects are related to its irritant properties.[5]

Route of Exposure	Health Effect
Inhalation	Causes respiratory tract irritation; can produce delayed pulmonary edema.[5]
Skin Contact	Causes skin irritation.[1][5]
Eye Contact	Causes serious eye irritation, may cause chemical conjunctivitis.[1][5]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[5]

Carcinogenicity: **Phenylmalonic acid** is not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65.[5]

## Handling, Storage, and Exposure Controls

Adherence to proper handling and storage protocols is essential to minimize risk.

## Handling Procedures

Wash hands and skin thoroughly after handling.<sup>[5]</sup> Use only in a well-ventilated area.<sup>[5]</sup>

Minimize dust generation and accumulation.<sup>[5]</sup> Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation.<sup>[5]</sup>

## Storage Conditions

Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[5]</sup> Keep away from incompatible substances such as strong oxidizing agents and strong bases.<sup>[5]</sup>

## Exposure Controls

Engineering Controls: Facilities that store or use **phenylmalonic acid** should be equipped with an eyewash station and a safety shower.<sup>[5]</sup> Adequate ventilation should be used to maintain low airborne concentrations.<sup>[5]</sup>

Personal Protective Equipment (PPE): The following table outlines the recommended PPE for handling **phenylmalonic acid**.<sup>[5]</sup>

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[5]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[5]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[5]

## Emergency Procedures

### First Aid Measures

The following first aid protocols should be followed in the event of exposure.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[5]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5][6]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[5] Do not use mouth-to-mouth resuscitation.[5]
- Ingestion: Get medical aid. Do NOT induce vomiting.[5] If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[5]

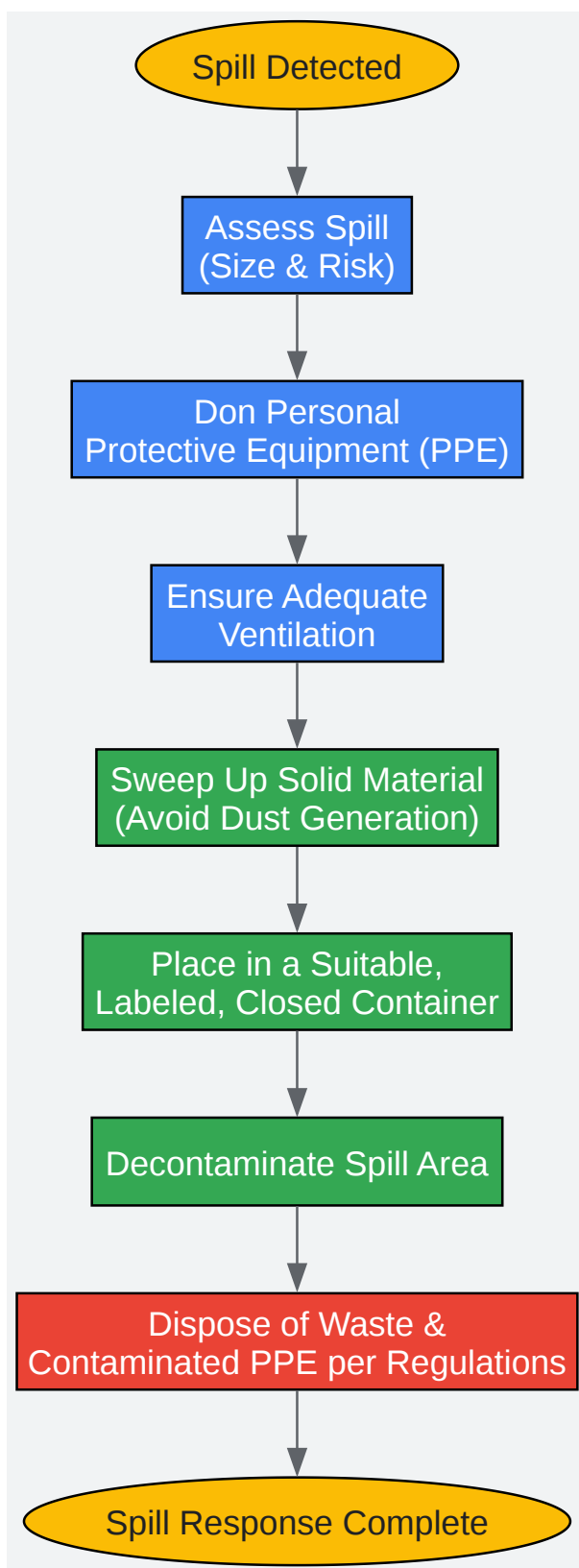
## Fire-Fighting Measures

In case of a fire involving **phenylmalonic acid**:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[5]
- Firefighter Precautions: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases, including carbon monoxide and carbon dioxide, may be generated by thermal decomposition.[5]

## Accidental Release Measures

For spills involving solid **phenylmalonic acid**, the following workflow should be implemented.



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Caption: Workflow for handling a **phenylmalonic acid** spill.

## Stability and Reactivity

- Chemical Stability: The substance is stable at room temperature in closed containers under normal storage and handling conditions.[5]
- Conditions to Avoid: Incompatible materials, excess heat, and strong oxidants.[5]
- Incompatible Materials: Strong oxidizing agents and strong bases.[5]
- Hazardous Decomposition Products: Upon decomposition, it may produce carbon monoxide, irritating and toxic fumes and gases, and carbon dioxide.[5]
- Hazardous Polymerization: Has not been reported.[5]

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Disposal must be in accordance with US EPA guidelines (40 CFR Parts 261.3) and any applicable state and local hazardous waste regulations to ensure complete and accurate classification.[5] **Phenylmalonic acid** is not listed under RCRA P-Series or U-Series hazardous wastes.[5]

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